

Independent Verification of Isoedultin's Published Findings: A Comparative Analysis

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Compound of Interest

Compound Name: *Isoedultin*
Cat. No.: *B15391317*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the anti-inflammatory and anti-nociceptive properties of **Isoedultin** (also known as Isoorientin) with other established alternatives, supported by experimental data from published studies.

Data Presentation: Anti-Inflammatory Efficacy

The following table summarizes the comparative anti-inflammatory effects of Isoorientin and the selective COX-2 inhibitor Celecoxib in a carrageenan-induced paw edema model in mice.

Treatment Group	Dose (mg/kg)	Mean Peak Paw Thickness (mm \pm SEM)	Percentage Inhibition of Edema
Control (Carrageenan)	-	1.48 \pm 0.04	0%
Isoorientin	10	1.19 \pm 0.05	19.6%
Isoorientin	20	1.08 \pm 0.04	27.0%
Celecoxib	10	0.73 \pm 0.03	50.7%

Data extracted from a study by Anilkumar et al. (2017)[1][2]

Another common non-steroidal anti-inflammatory drug (NSAID), Indomethacin, has also been extensively studied. In a similar carrageenan-induced paw edema model in rats, Indomethacin at a dose of 10 mg/kg demonstrated a significant inhibitory response, with one study reporting an 87.3% inhibition of edema[3]. While not a direct head-to-head comparison with Isoorientin in the same study, this data provides a benchmark for its potent anti-inflammatory activity.

Experimental Protocols

Carrageenan-Induced Paw Edema in Mice

This widely used in vivo model assesses the acute anti-inflammatory activity of a compound.

1. Animal Preparation:

- Male BALB/c mice are used for the experiment.
- Animals are housed under standard laboratory conditions with free access to food and water.

2. Compound Administration:

- Isoorientin (10 and 20 mg/kg), Celecoxib (10 mg/kg), or a vehicle (e.g., 0.2% DMSO) are administered intraperitoneally.[2]

3. Induction of Inflammation:

- One hour after compound administration, a 1% solution of carrageenan in 0.9% saline is injected subcutaneously into the plantar region of the left hind paw to induce localized inflammation and edema.[2]

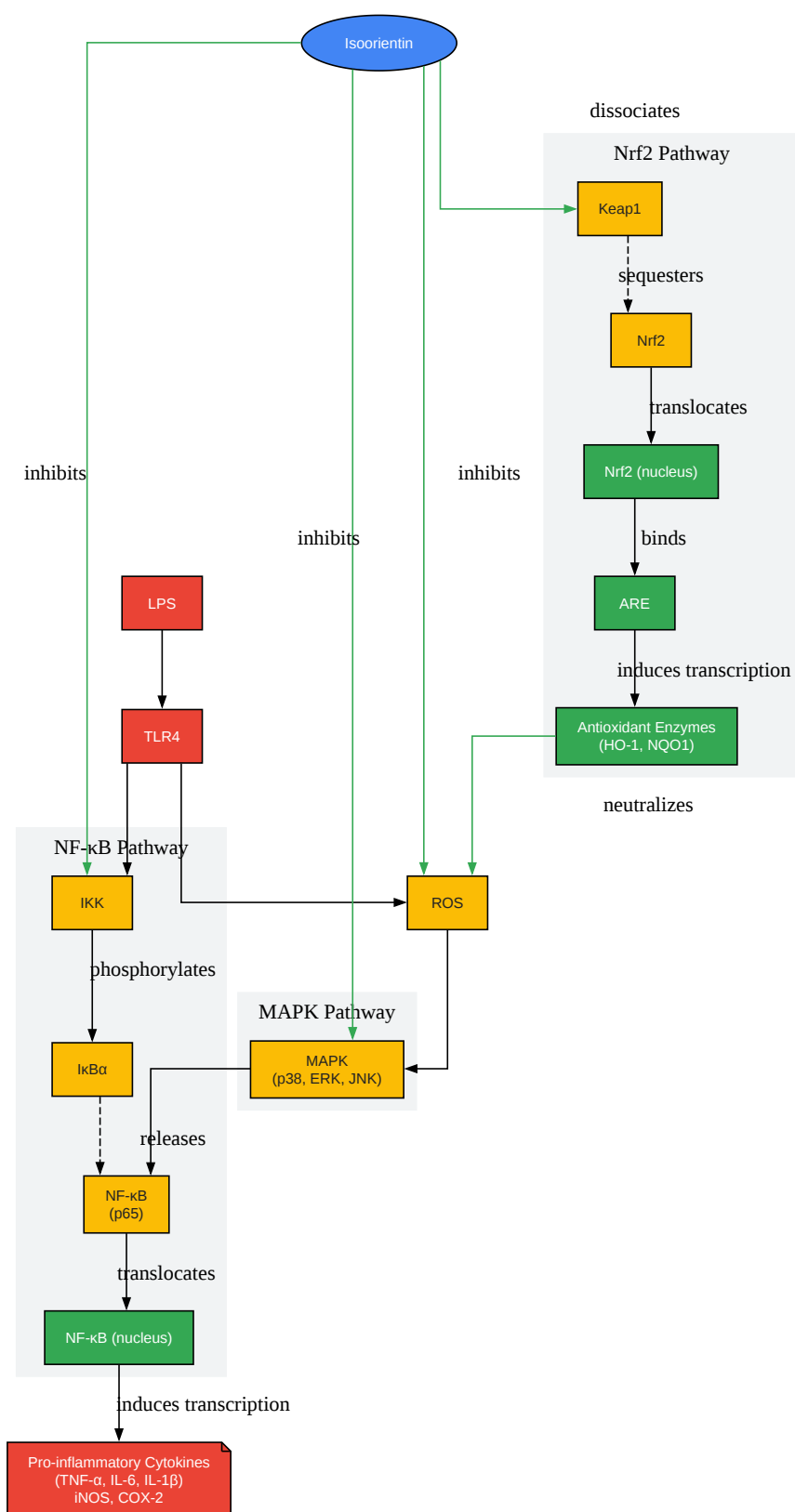
4. Measurement of Paw Edema:

- The thickness of the paw is measured at various time points after carrageenan injection using a digital caliper.[2]
- The percentage inhibition of edema is calculated using the formula: % Inhibition = $[(\text{Control Paw Thickness} - \text{Treated Paw Thickness}) / \text{Control Paw Thickness}] \times 100$

Mandatory Visualizations

Signaling Pathways Modulated by Isoorientin in Inflammation

The anti-inflammatory effects of Isoorientin are attributed to its ability to modulate key signaling pathways involved in the inflammatory response.

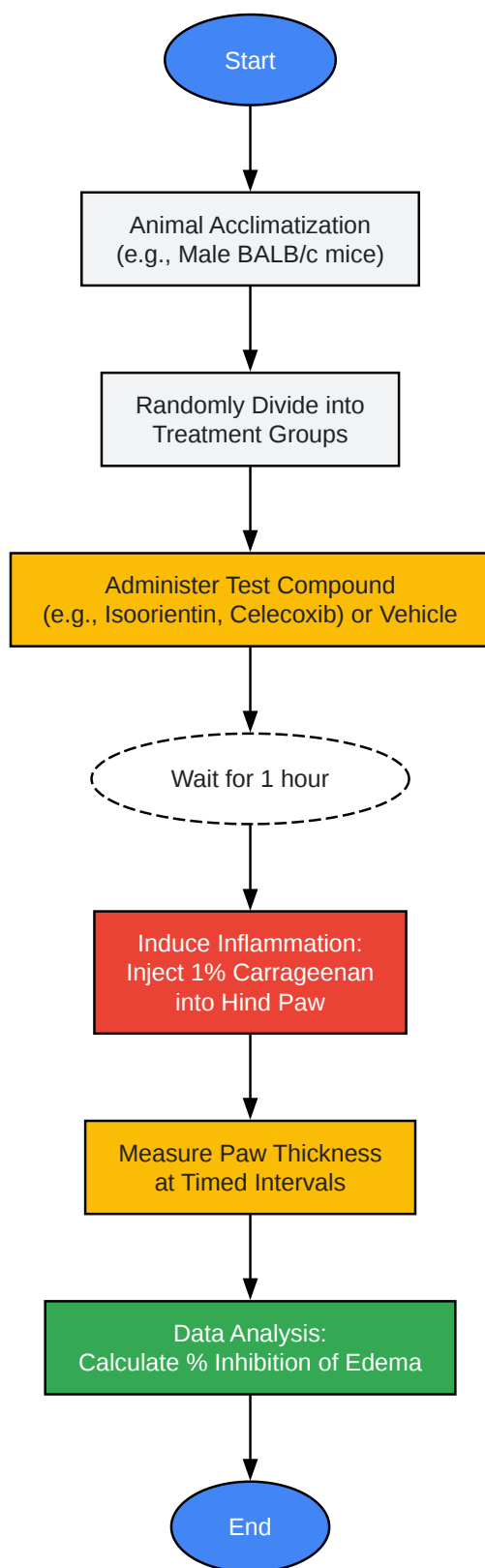


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Caption: Isoorientin's anti-inflammatory mechanism.

Experimental Workflow: Carrageenan-Induced Paw Edema Assay

The following diagram outlines the key steps in the experimental workflow for evaluating the anti-inflammatory effects of a test compound using the carrageenan-induced paw edema model.



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Caption: Workflow for paw edema assay.

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References

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- 2. researchgate.net [researchgate.net]
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